

# 2-Chloro-3-(2-chlorophenyl)propanal proper disposal procedures

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## Compound of Interest

Compound Name: 2-Chloro-3-(2-chlorophenyl)propanal

CAS No.: 207463-28-3

Cat. No.: B2423508

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This guide outlines the authoritative disposal and handling protocols for **2-Chloro-3-(2-chlorophenyl)propanal** (CAS: 207463-28-3).

Executive Summary: Treat this compound as a High-Hazard Halogenated Aldehyde. It possesses dual-hazard characteristics: the reactivity of an aldehyde and the toxicity/persistence of an organochloride. Do not mix with general organic waste.<sup>[1]</sup>

Segregation into the "Halogenated Waste" stream is mandatory to prevent the formation of toxic dioxins during improper incineration and to comply with RCRA regulations.

## Part 1: Chemical Profile & Hazard Identification<sup>[2][3]</sup>

Before disposal, you must validate the chemical state.<sup>[2]</sup> This compound is an

-chloro aldehyde, a structural class known for high electrophilicity and alkylating potential.

| Feature           | Specification                       | Operational Implication                                          |
|-------------------|-------------------------------------|------------------------------------------------------------------|
| Chemical Name     | 2-Chloro-3-(2-chlorophenyl)propanal | Label clearly; do not use abbreviations.                         |
| CAS Number        | 207463-28-3                         | Use for waste manifesting.                                       |
| Molecular Formula |                                     | High chlorine content requires specific incineration parameters. |
| Primary Hazards   | Toxic, Irritant, Lachrymator        | Alpha-halo aldehydes are potent mucous membrane irritants.       |
| Reactivity        | Electrophilic / Oxidizable          | Incompatible with strong oxidizers, bases, and amines.           |
| Waste Class       | Halogenated Organic                 | STRICT SEGREGATION REQUIRED.                                     |

## Part 2: Safety & PPE Prerequisites[2][3][5]

### Critical Warning:

-Chloro aldehydes can hydrolyze to release hydrochloric acid (HCl) in the presence of moisture or undergo polymerization.

- Respiratory: NIOSH-approved respirator with organic vapor cartridges (OV) if working outside a fume hood.
- Skin: Double-gloving recommended.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Silver Shield (Laminate) or Viton for prolonged handling, as halogenated compounds can permeate standard nitrile.
- Eye: Chemical splash goggles. Face shield required if pouring >100 mL.

## Part 3: Step-by-Step Disposal Protocol

### Routine Waste Collection (The "Red Stream")

This compound must never be poured down the drain or mixed with non-halogenated solvents (e.g., acetone, ethanol) intended for fuel blending.

- Container Selection: Use High-Density Polyethylene (HDPE) or amber glass. Avoid metal containers due to potential HCl evolution.
- Segregation: Place in the container marked "HALOGENATED ORGANIC WASTE."
- Labeling:
  - Must read: "Hazardous Waste - Halogenated."
  - List constituents: "**2-Chloro-3-(2-chlorophenyl)propanal**, Dichloromethane (if dissolved)."
  - Check Hazard Boxes: "Toxic," "Irritant."

### Spill Management (Immediate Action)

If a spill occurs (>5 mL), evacuate the immediate area to allow aerosols to settle.

- Isolate: Cordon off the area.
- PPE: Don full PPE including respirator.[\[3\]](#)[\[4\]](#)
- Absorb: Use inert absorbents (Vermiculite, Diatomaceous Earth, or Universal Spill Pads).
  - Contraindication: DO NOT use sawdust or paper towels. The aldehyde can react exothermically with cellulose, and the halogenated nature poses a fire toxicity risk.
- Neutralize (Surface): After absorbing the bulk liquid, wipe the surface with a mild basic solution (5% Sodium Bicarbonate) to neutralize potential acidic hydrolysis products.
- Collect: Scoop absorbent into a wide-mouth jar labeled "Solid Hazardous Waste (Debris) - Halogenated."

## Deactivation (Not Recommended for Routine Disposal)

While aldehydes can be oxidized to carboxylic acids (using

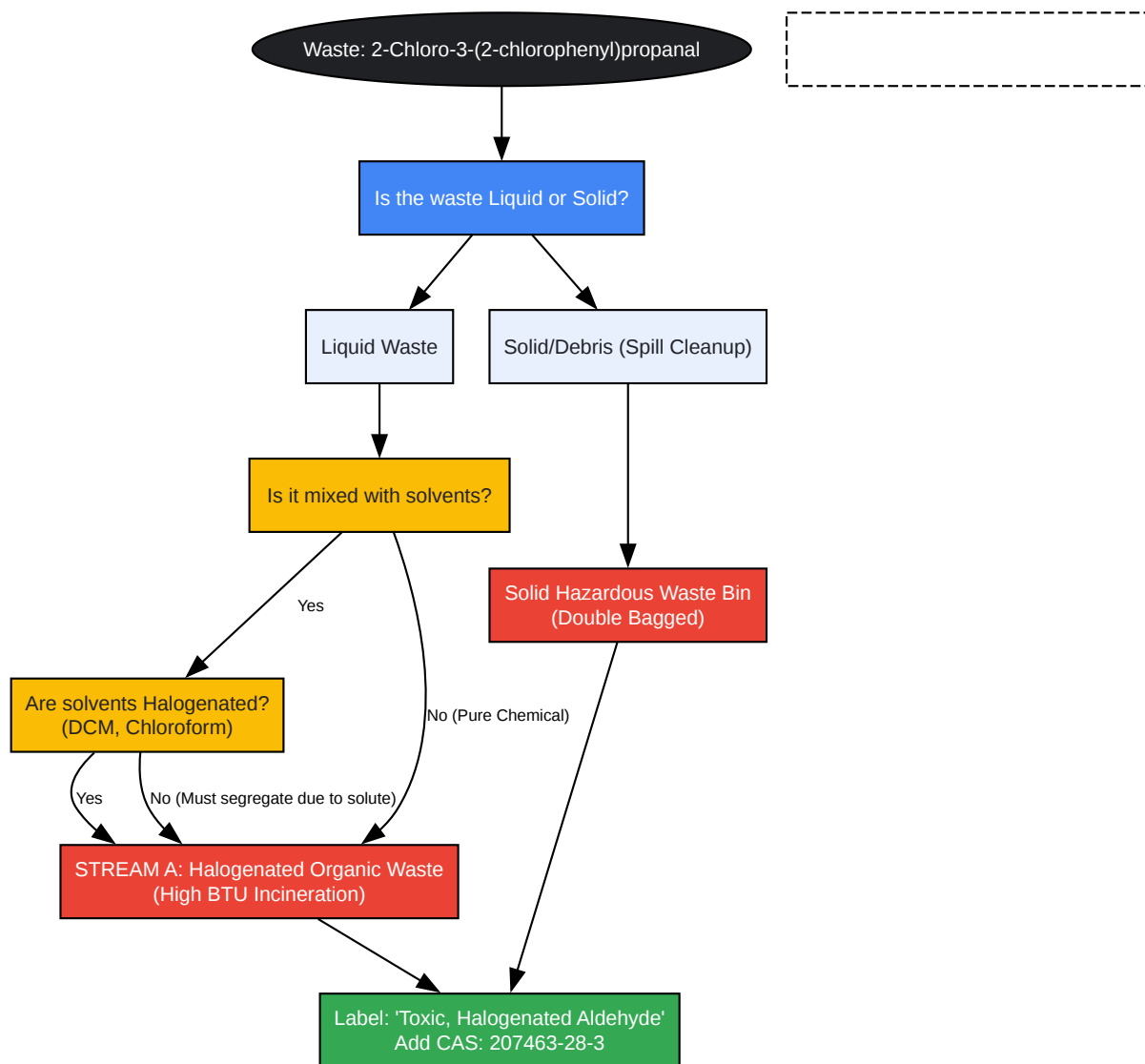
), this procedure is discouraged for this specific compound in a standard lab setting. The presence of the chlorine atoms makes the oxidation byproducts (chlorinated benzoic acid derivatives) equally regulated and hazardous. High-temperature incineration by a licensed facility is the only validated destruction method.

## Part 4: Regulatory Compliance (RCRA)

Under US EPA Resource Conservation and Recovery Act (RCRA) guidelines, this chemical falls under strict "Cradle-to-Grave" tracking.

- **Waste Code:** Likely falls under D001 (Ignitable, if in solvent) or D003 (Reactive, if unstable). If spent solvents are involved, codes F001/F002 apply.<sup>[5]</sup>
- **Halogen Rule:** Any waste stream containing >1,000 ppm (0.1%) halogens is classified as "Halogenated" and requires specific incineration (usually >1000°C with scrubbers) to prevent the formation of dioxins and furans.

## Part 5: Visual Workflow (Disposal Decision Tree)



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Figure 1: Decision tree for segregating halogenated aldehyde waste streams to ensure regulatory compliance.

## References

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- To cite this document: BenchChem. [2-Chloro-3-(2-chlorophenyl)propanal proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2423508/docs#2-chloro-3-2-chlorophenyl-propanal-proper-disposal-procedures\]](https://www.benchchem.com/product/b2423508/docs#2-chloro-3-2-chlorophenyl-propanal-proper-disposal-procedures)

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